

Proper Disposal of Vidofudimus Hemicalcium: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vidofludimus hemicalcium

Cat. No.: B12752360

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of investigational compounds like Vidofudimus hemicalcium is paramount. This document provides essential safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Vidofudimus hemicalcium is an investigational drug being evaluated for the treatment of autoimmune diseases such as multiple sclerosis.[1] As with any active pharmaceutical ingredient, proper disposal is crucial to prevent environmental contamination and ensure personnel safety.

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of Vidofudimus hemicalcium is the first step toward safe handling and disposal.

Property	Vidofudimus (Free Acid)	Vidofudimus Hemicalcium
Molecular Formula	C ₂₀ H ₁₈ FNO ₄ [1][2]	C ₄₀ H ₃₄ CaF ₂ N ₂ O ₈ (anhydrous)[3]
Molar Mass	355.365 g·mol ⁻¹ [1]	748.8 g/mol (anhydrous)[3]
CAS Number	717824-30-1[1][4]	1354012-90-0[3][5]
Appearance	Crystalline solid[6]	White crystalline polymorph[6]
Solubility	10 mM in DMSO[5]	Data not readily available
Plasma Half-Life	Approximately 30 hours[1][7] [8]	Approximately 30 hours[1][7] [8]

Hazard Identification and Safety Precautions

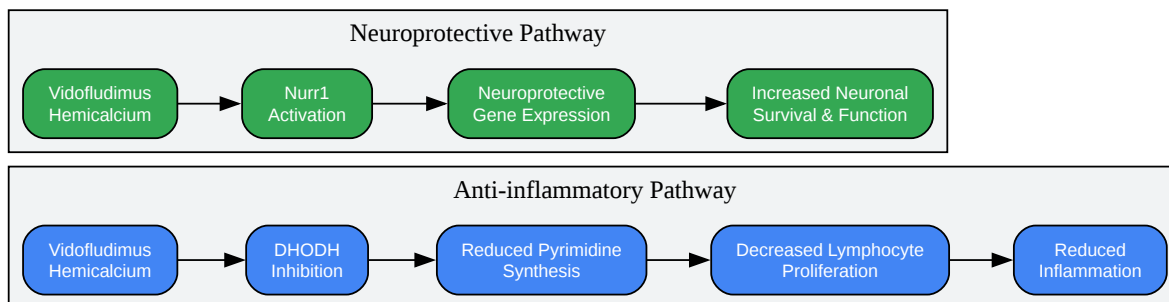
The Safety Data Sheet (SDS) for Vidofudimus, the free acid form, indicates several hazards that should be considered when handling the hemicalcium salt as well.[4]

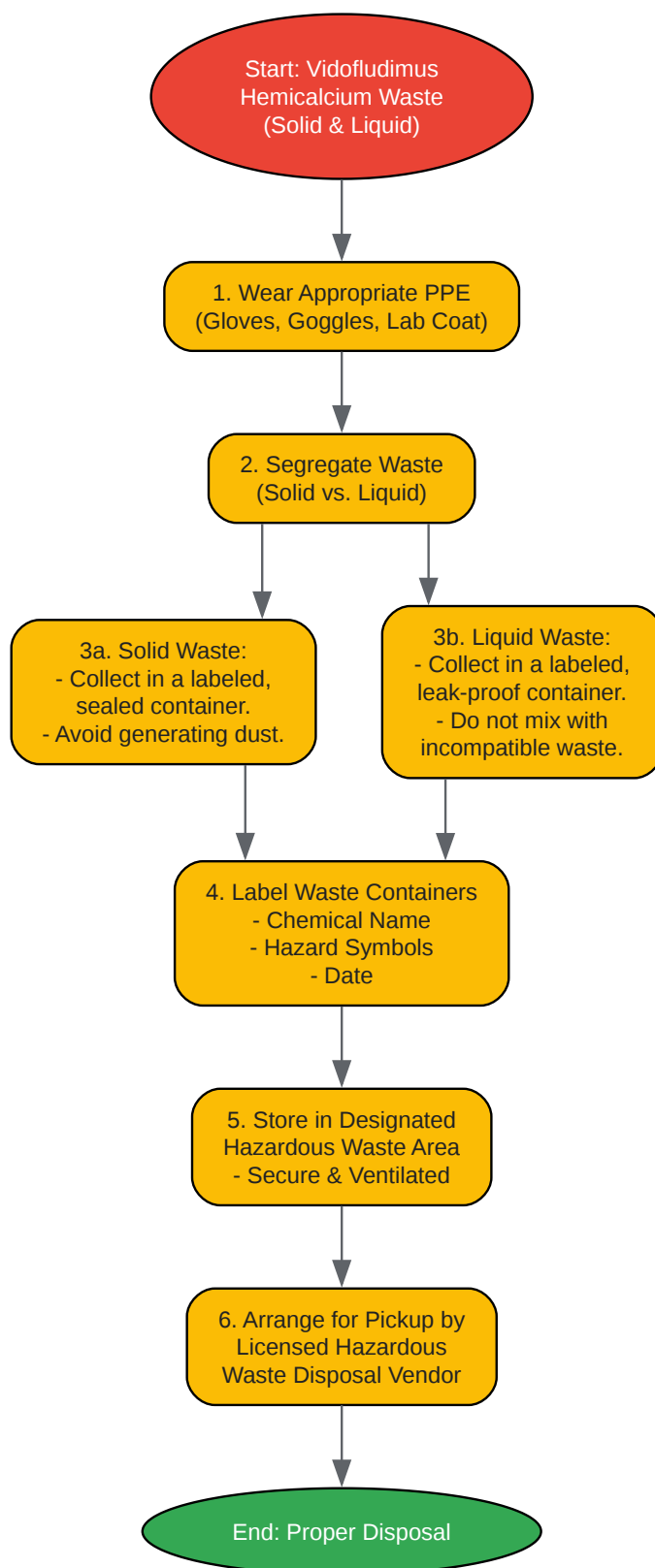
- Toxicity: Harmful if swallowed and may cause damage to fertility or the unborn child.[4]
- Environmental: May cause long-lasting harmful effects to aquatic life.[4]

Personal Protective Equipment (PPE): When handling Vidofudimus hemicalcium, appropriate PPE, including safety glasses, gloves, and a lab coat, should be worn. Work in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of any dust or aerosols.

Mechanism of Action: Signaling Pathway

Vidofudimus hemicalcium exhibits a dual mechanism of action, targeting both inflammatory and neurodegenerative pathways.[1][9] It acts as an inhibitor of dihydroorotate dehydrogenase (DHODH) and an activator of the nuclear receptor-related 1 (Nurr1) protein.[1][10]





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